

A Comprehensive Review of Sagittatoside C: An Elusive Flavonoid Glycoside

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Compound of Interest

Compound Name: *Sagittatoside C*

Cat. No.: B3026906

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A thorough investigation of the currently available scientific literature reveals a significant scarcity of in-depth research on **Sagittatoside C**, a flavonoid glycoside isolated from *Epimedium sagittatum*. While its chemical structure and origin have been identified, detailed studies on its biological activities, mechanisms of action, and specific experimental protocols are not presently available in the public domain. This lack of comprehensive data prevents the creation of an in-depth technical guide as originally requested.

Sagittatoside C is a known natural product, with its chemical formula established as $C_{35}H_{42}O_{16}$. It is one of the several flavonoid glycosides found in *Epimedium sagittatum*, a plant widely used in traditional Chinese medicine. Research on the chemical constituents of this plant has successfully identified **Sagittatoside C** alongside its better-known counterparts, Sagittatoside A and B, as well as other prominent flavonoids like icariin and the epimedins.

Despite the isolation and structural elucidation of **Sagittatoside C**, it appears to have been the subject of very limited pharmacological and biological investigation. The vast majority of research on the bioactive components of *Epimedium sagittatum* has concentrated on icariin and, to a lesser extent, epimedins A, B, and C. These compounds have been extensively studied for their potential therapeutic effects, including anti-inflammatory, anti-tumor, and neuroprotective properties.

The current body of scientific literature does not contain sufficient information to fulfill the core requirements of a detailed technical guide on **Sagittatoside C**. Specifically, there is a lack of:

- **Quantitative Data:** No published studies provide quantitative data such as IC50 or EC50 values, pharmacokinetic parameters, or other dose-response relationships for **Sagittatoside C**.
- **Experimental Protocols:** Detailed methodologies for key experiments specifically investigating the effects of **Sagittatoside C** are not available.
- **Signaling Pathways:** There is no information on the signaling pathways that may be modulated by **Sagittatoside C**.

Due to this absence of specific research, it is not possible to generate the requested tables of quantitative data, detailed experimental protocols, or Graphviz diagrams of signaling pathways for **Sagittatoside C**.

Alternative Proposal: A Comprehensive Review of a Well-Researched Related Compound

Given the limited information on **Sagittatoside C**, we propose to create a comprehensive literature review on a closely related and extensively studied bioactive compound from *Epimedium sagittatum*, such as Icariin. A review of Icariin would allow for a thorough exploration of its biological activities, mechanisms of action, and involvement in various signaling pathways, complete with quantitative data, experimental protocols, and the requested visualizations. This would provide a valuable and data-rich resource for researchers, scientists, and drug development professionals interested in the therapeutic potential of flavonoids from *Epimedium*.

Should this alternative be of interest, a comprehensive technical guide on Icariin can be provided, adhering to all the detailed requirements of the original request.

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